

## 3-Methylphthalic anhydride basic properties

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### Compound of Interest

Compound Name: 3-Methylphthalic anhydride

Cat. No.: B1585439

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### An In-depth Technical Guide to 3-Methylphthalic Anhydride

This technical guide provides a comprehensive overview of the core properties, synthesis, and safety information for **3-Methylphthalic anhydride**, tailored for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

**3-Methylphthalic anhydride** is a solid organic compound with a molecular formula of  $C_9H_6O_3$ . [1][2][3] It appears as a white to pale yellow or brown crystalline powder. [4][5][6][7] The compound is sensitive to moisture and reacts with water. [2][3][5]

## Identifiers and General Properties

Property	Value	Reference
CAS Number	4792-30-7	[1][2][4][8]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> O <sub>3</sub>	[1][2][3][9]
Molecular Weight	162.14 g/mol	[1][2][3]
IUPAC Name	4-methyl-2-benzofuran-1,3-dione	
Synonyms	4-Methyl-1,3-isobenzofurandione, Phthalic anhydride, 3-methyl-, 2,3-Toluenedicarboxylic anhydride	[5][8]
Appearance	White to light yellow/orange or pale brown powder/crystals	[4][5][6][7]

## Physical Properties

Property	Value	Reference
Melting Point	112.0 - 121.0 °C	[6]
114 - 118 °C	[2][5][10]	
115.0 - 119.0 °C	[4]	
119 - 121 °C	[8]	
Boiling Point	315.6 °C at 760 mmHg	[1][5]
125 °C at 0.4 Torr	[8]	
Density	1.364 g/cm <sup>3</sup>	[5]
Flash Point	153.3 °C	[5]
Water Solubility	Reacts with water	[2][3][5]
Vapor Pressure	0.0±0.7 mmHg at 25°C	[5]

## Synthesis and Reactivity

**3-Methylphthalic anhydride** is a versatile intermediate in organic synthesis. It can be synthesized via a Diels-Alder reaction followed by dehydration.<sup>[11][12][13]</sup> It is noted for its use as a biobased replacement for petrochemical phthalic anhydride in applications like coatings, pigments, and polyurethanes.<sup>[14]</sup>

## Experimental Protocol: Improved Synthesis

An improved synthesis method involves the Diels-Alder reaction of 2-methylfuran with maleic anhydride, followed by aromatization of the resulting adduct to yield **3-methylphthalic anhydride**.<sup>[11]</sup> A 61% yield has been reported for the final product after recrystallization.<sup>[11]</sup>

Methodology:

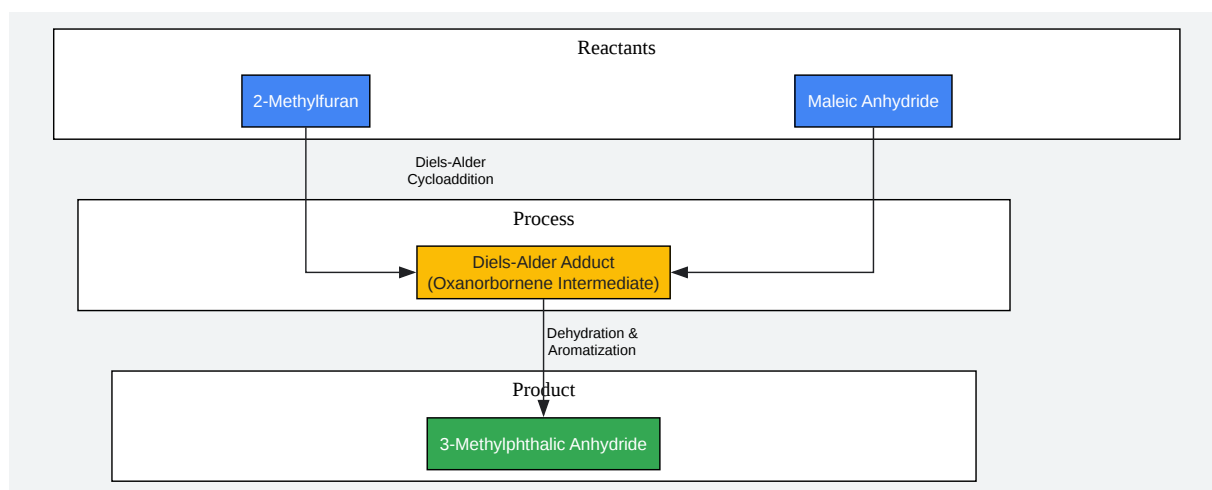
- **Diels-Alder Reaction:** 2-Methylfuran is reacted with maleic anhydride. This cycloaddition forms the intermediate adduct, exo-cis-1-methyl-7-oxabicyclo[2.2.1]hept-5-ene-2,3-dicarboxylic anhydride.<sup>[11]</sup>
- **Dehydration/Aromatization:** The adduct is then treated with a dehydrating agent, such as hydrogen bromide in acetic acid or sulfuric acid, to form the aromatic ring of the phthalic anhydride derivative.<sup>[11][13]</sup>
- **Purification:** The crude product is dried and can be purified by distillation under reduced pressure (e.g., 125 °C at 0.4 mm).<sup>[11]</sup> Further purification is achieved by recrystallization from a solvent mixture like benzene-petroleum ether to yield colorless crystals.<sup>[11]</sup>

## Reactivity

- **Hydrolysis:** As a cyclic anhydride, it reacts with water to form the corresponding dicarboxylic acid, 3-methylphthalic acid.<sup>[3][5]</sup>
- **Alcoholysis:** The anhydride ring can be opened by alcohols to form monoesters.<sup>[15]</sup>
- **Amine Reactions:** It reacts with amines. For instance, its reaction with methylamine hydrochloride yields 2,3-Dihydro-2,4-dimethyl-1H-isoindole-1,3-dione.<sup>[2][5]</sup>

## Synthesis Workflow Diagram

The synthesis of **3-Methylphthalic anhydride** from biomass-derived precursors can be visualized as a two-step process.



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Caption: Synthesis workflow for **3-Methylphthalic Anhydride**.

## Safety and Handling

**3-Methylphthalic anhydride** is classified as a hazardous chemical and requires careful handling.<sup>[16]</sup>

## Hazard Identification

The compound is associated with the following hazards:

- Harmful if swallowed.<sup>[10]</sup>
- Causes skin irritation.<sup>[10][17][18]</sup>

- Causes serious eye damage.[\[10\]](#)
- May cause allergy or asthma symptoms or breathing difficulties if inhaled (respiratory sensitization).[\[10\]](#)[\[16\]](#)
- May cause an allergic skin reaction.[\[10\]](#)[\[16\]](#)
- May cause respiratory irritation.[\[10\]](#)[\[17\]](#)

Hazard Code	Description
H302	Harmful if swallowed.
H315	Causes skin irritation.
H317	May cause an allergic skin reaction.
H318/H319	Causes serious eye damage/irritation.
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.
H335	May cause respiratory irritation.

References for table:[\[10\]](#)[\[17\]](#)[\[18\]](#)

## Handling and Storage

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- It is moisture-sensitive and should be stored under a dry inert gas like nitrogen.[\[1\]](#)  
Recommended long-term storage is at 2°C - 8°C.[\[1\]](#)

Handling:

- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[10\]](#)[\[16\]](#)[\[18\]](#)

- Ensure adequate ventilation and use a dust respirator if necessary.[16][18]
- Eyewash stations and safety showers should be readily accessible.[16]

#### First Aid Measures:

- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes and seek medical attention.[16][17]
- Skin Contact: Wash off immediately with plenty of water.[16] If irritation persists, consult a physician.[16]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and get medical attention.[16][17]
- Ingestion: Clean mouth with water and then drink plenty of water. Do not induce vomiting and seek medical attention.[10][16]

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